Application Note: Scalable Synthesis of 5-(Chloromethyl)-1H-indazole Hydrochloride

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Compound of Interest

Compound Name:	*5-(Chloromethyl)-1H-indazole hydrochloride*
CAS No.:	*1956310-09-0*
Cat. No.:	*B2852650*

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Executive Summary

This Application Note details a robust, scalable protocol for the synthesis of **5-(chloromethyl)-1H-indazole hydrochloride**, a critical intermediate in the development of kinase inhibitors (e.g., Axitinib analogs) and oncology therapeutics.

While laboratory-scale methods often utilize dichloromethane (DCM) and chromatographic purification, such approaches are untenable at kilo-scale due to the instability of the free base (benzylic chloride sensitivity) and the toxicity of halogenated solvents. This guide presents a Process Mass Intensity (PMI) optimized route using Toluene as the reaction medium. This method allows for the direct precipitation of the hydrochloride salt, eliminating the need for column chromatography and ensuring high stability of the final product.

Key Advantages:

- Chromatography-Free: Product is isolated via filtration.

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- High Stability: Direct isolation of the HCl salt prevents polymerization common to the free base.
- Scalability: Exotherm management and off-gas scrubbing are integrated into the workflow.

Retrosynthetic Analysis & Strategy

The indazole scaffold presents a unique challenge: the

proton at position 1 is acidic, and the nitrogen at position 2 is nucleophilic. Direct chloromethylation (Friedel-Crafts) often leads to regioselectivity issues. Therefore, the optimal route proceeds via the functionalization of (1H-indazol-5-yl)methanol.

Reaction Scheme

The transformation utilizes Thionyl Chloride (

) to convert the benzylic alcohol to the chloride.[1] The byproduct

serves to protonate the indazole core, rendering the product insoluble in the non-polar reaction solvent (Toluene), facilitating isolation.

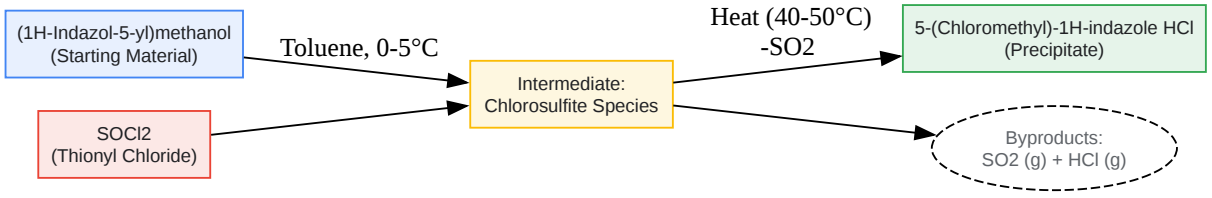

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Figure 1:Mechanistic pathway. The reaction proceeds via an alkyl chlorosulfite intermediate, which collapses to the alkyl chloride upon heating, releasing SO2.

Process Development: Critical Parameters

Solvent Selection

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Solvent	Boiling Point	Product Solubility (HCl Salt)	Suitability
Dichloromethane (DCM)	39.6°C	Moderate	Low: Hard to drive reaction to completion; environmental concerns.
Tetrahydrofuran (THF)	66°C	High	Low: Product stays in solution; ether cleavage risk with strong acid.
Toluene	110.6°C	Negligible	High: Allows azeotropic drying of SM; product precipitates quantitatively.

Safety Considerations (Thionyl Chloride)

- Exotherm: The reaction of

  with alcohols is exothermic.[2] Addition must be controlled.
- Gas Evolution: The reaction generates 1 mole of

  and 1 mole of

  gas per mole of product. A caustic scrubber (NaOH) is mandatory.
- Indazole Stability: The benzylic chloride is highly reactive. Avoid aqueous workups which lead to hydrolysis back to the alcohol.

Detailed Experimental Protocol

Target Scale: 100 g Input ((1H-indazol-5-yl)methanol)

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Equipment Setup

- Reactor: 2L Jacketed Glass Reactor with overhead stirrer (PTFE impeller).
- Condenser: Reflux condenser cooled to -10°C (glycol).
- Addition: Pressure-equalizing addition funnel or metering pump.
- Scrubber: Outlet connected to a trap containing 10% NaOH solution.
- Atmosphere: Dry Nitrogen (

) sweep.

Step-by-Step Procedure

- Preparation of Starting Material:
  - Charge 100.0 g (0.675 mol) of (1H-indazol-5-yl)methanol into the reactor.
  - Add 1000 mL (10 vol) of Anhydrous Toluene.
  - Optional but Recommended: Perform a vacuum distillation at 40°C to remove ~100 mL of solvent, azeotropically removing trace water.
- Reagent Addition (Controlled):
  - Cool the slurry to 0–5°C.
  - Charge 120.5 g (1.01 mol, 1.5 eq) of Thionyl Chloride (

) into the addition funnel.
  - Add

    dropwise over 60–90 minutes, maintaining internal temperature < 10°C.
  - Observation: The slurry will initially thin as the chlorosulfite intermediate forms, then thicken as the HCl salt precipitates.

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- Reaction Completion:
  - After addition, warm the mixture to 20–25°C and stir for 2 hours.
  - Heat the mixture to 45–50°C for 1 hour to drive the collapse of the chlorosulfite and ensure full conversion.
  - IPC (In-Process Control): Aliquot quenched in MeOH. Analyze by HPLC. Target: < 1.0% Starting Material.
- Isolation (Filtration):
  - Cool the mixture to 0–5°C and age for 1 hour to maximize precipitation.
  - Filter the solids using a sintered glass funnel or Nutsche filter under
    .
  - Wash: Rinse the cake with 200 mL of cold Toluene, followed by 200 mL of n-Heptane (to remove residual toluene).
- Drying:
  - Dry the solid in a vacuum oven at 40°C for 12 hours.
  - Note: Do not exceed 50°C as benzylic chlorides can degrade.

Expected Yield & Specifications

- Yield: 125–132 g (90–95%).
- Appearance: Off-white to pale yellow crystalline solid.
- Purity (HPLC): > 98.0% (a/a).
- Identity (1H NMR): Consistent with structure.

Process Flow & Safety Diagram

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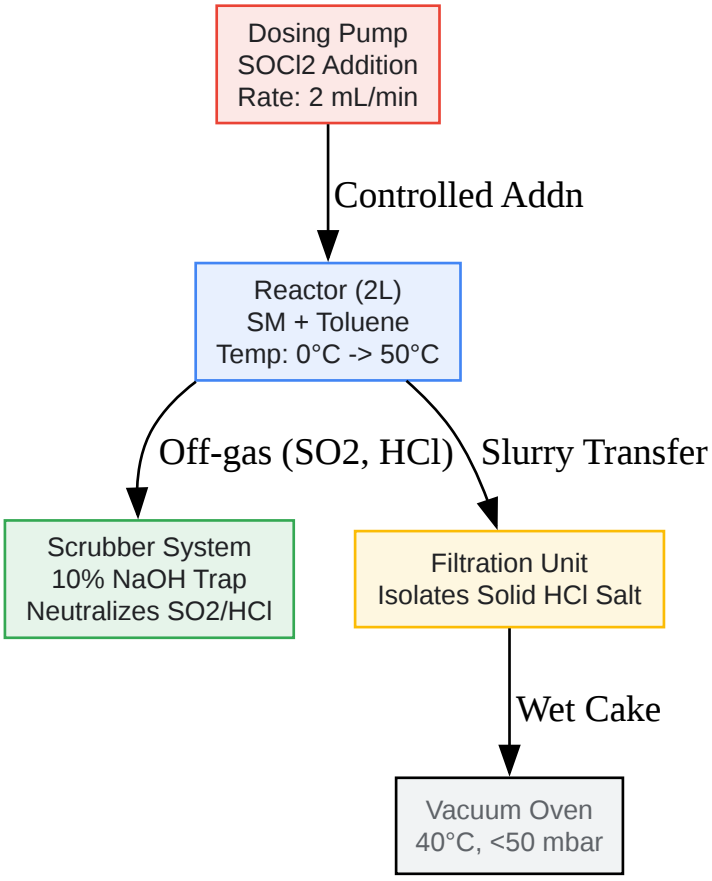

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Figure 2:Process flow highlighting the containment of hazardous gases and isolation logic.

Analytical Controls

HPLC Method (Purity)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm.
- Retention Times:

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- (1H-indazol-5-yl)methanol: ~3.2 min
- 5-(chloromethyl)-1H-indazole: ~5.8 min

NMR Interpretation ( )

The spectrum should show the downfield shift of the benzylic protons.

- 4.95 ppm (s, 2H):

  (benzylic methylene). Note: In the alcohol starting material, this signal appears at ~4.6 ppm.
- 7.5 - 8.2 ppm (m, 3H): Aromatic indazole protons.
- 13.5 ppm (br s, 1H): Indazole

  (exchangeable).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Product solubility in solvent.	Ensure Toluene is used, not DCM or THF. Cool to 0°C before filtration.
Sticky Solid	Incomplete removal of or .	Extend the heating phase (45°C) and increase sweep rate before filtration.
Impurity: Dimer	Hydrolysis followed by ether formation.	Ensure strictly anhydrous conditions.[3] Do not use water in workup.
Color (Dark)	Exotherm during addition.	Strictly control temp < 10°C during addition.

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